

Investigating Metabolic Diseases with MK-8722: A Technical Guide

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Compound of Interest

Compound Name: MK8722

Cat. No.: B609113

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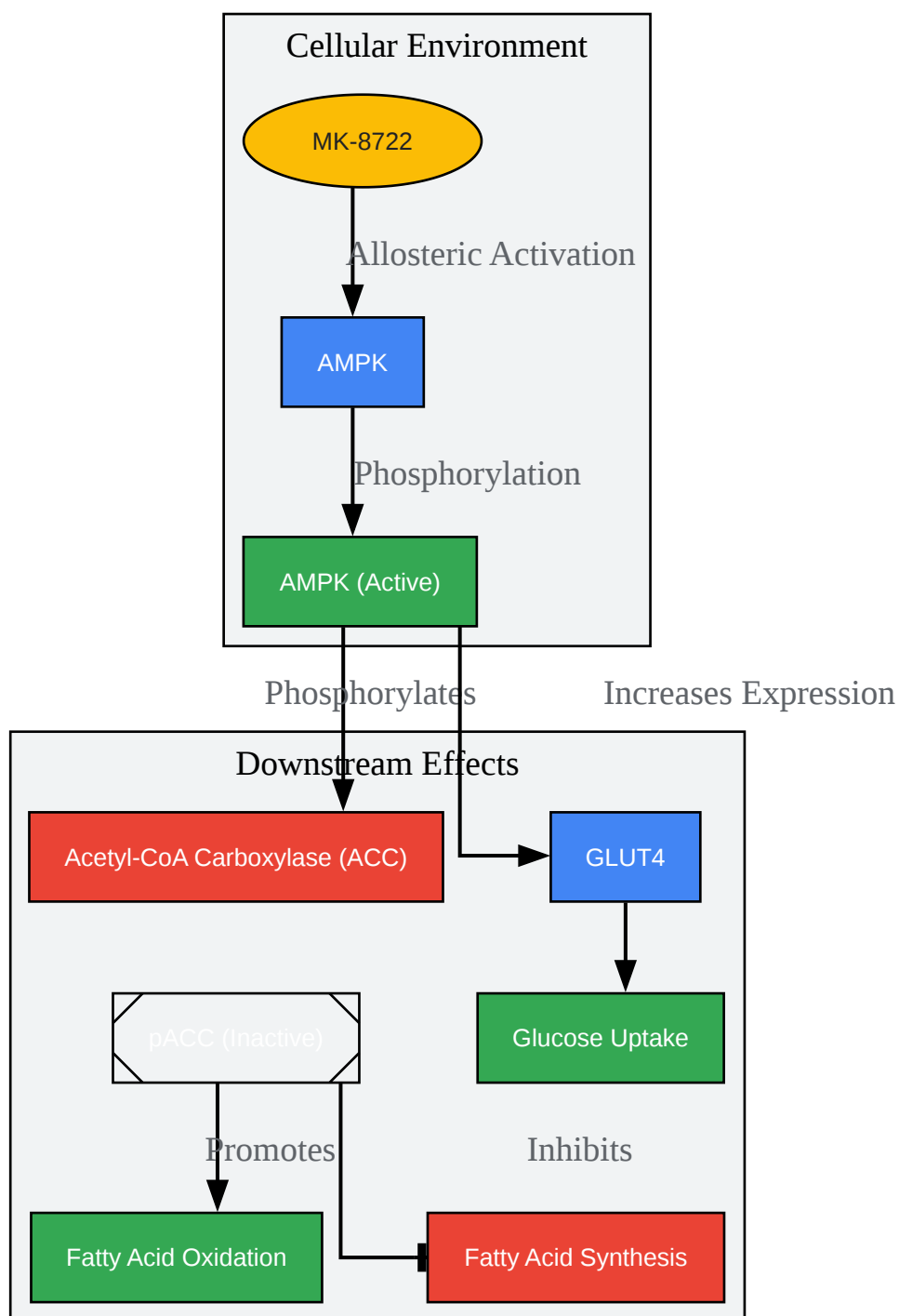
This technical guide provides an in-depth overview of MK-8722, a potent, systemic, and direct pan-AMPK activator, for the investigation of metabolic diseases. MK-8722 serves as a critical tool compound for understanding the therapeutic potential and challenges associated with systemic AMPK activation.

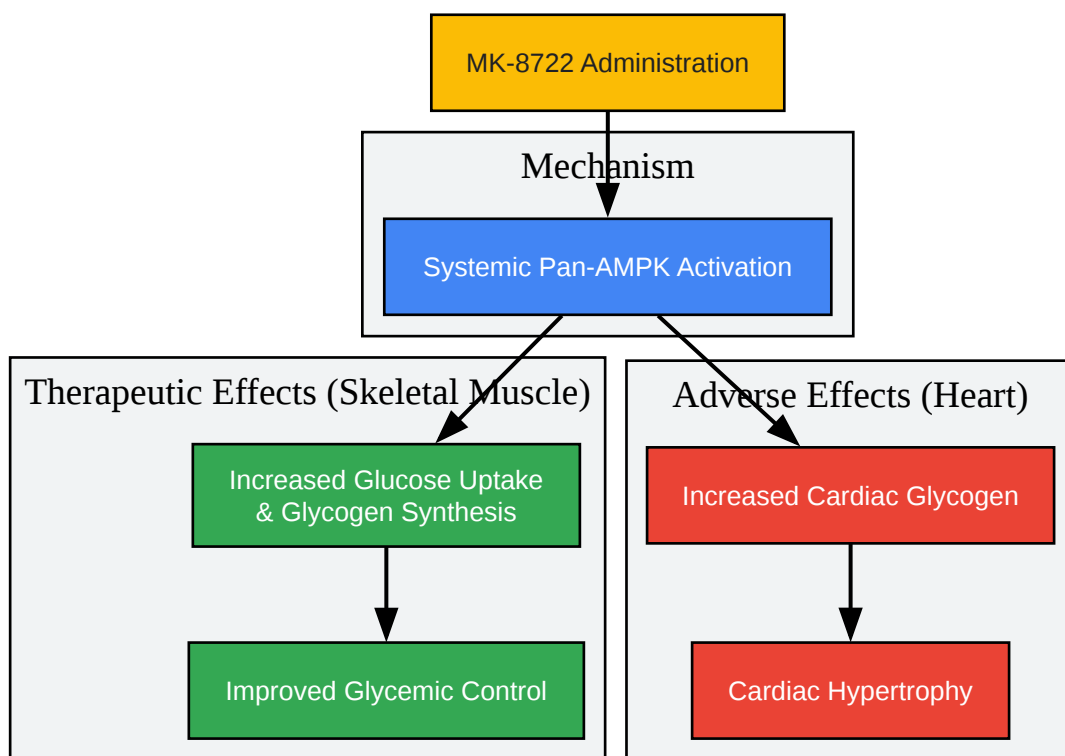
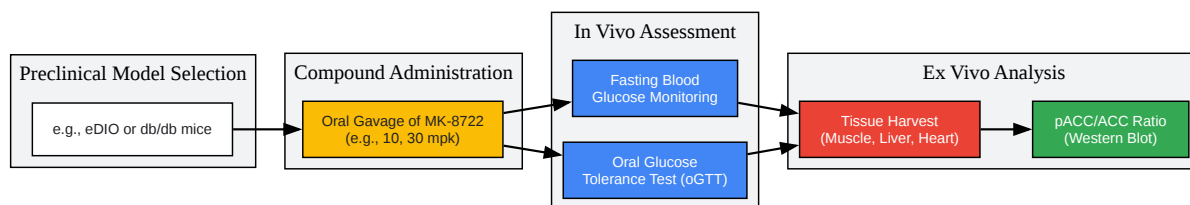
Core Mechanism of Action

MK-8722 is a small molecule that functions as a direct, allosteric activator of all 12 mammalian AMP-activated protein kinase (AMPK) complexes.^{[1][2][3][4]} AMPK is a master regulator of cellular energy homeostasis, and its activation is a key therapeutic target for metabolic disorders like type 2 diabetes mellitus (T2DM).^{[5][6][7]} MK-8722 binds to the allosteric drug and metabolite (ADaM) site, leading to robust and durable, insulin-independent glucose uptake and glycogen synthesis in skeletal muscle.^{[3][8][9]} The activation of β 2-containing AMPK complexes, in particular, has been suggested to be crucial for modulating glycemic control.^[1]

Signaling Pathway

The activation of AMPK by MK-8722 initiates a signaling cascade that impacts glucose and lipid metabolism. A key downstream target is the phosphorylation of acetyl-CoA carboxylase (ACC), which plays a crucial role in fatty acid synthesis and oxidation.





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